

Preparing HBC599 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: HBC599

Cat. No.: B8228619

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Introduction

HBC599 is a benzylidene-cyanophenyl (HBC) analog that functions as a non-fluorescent dye until it binds to the Pepper RNA aptamer.^[1] This interaction induces a conformational change that results in a highly fluorescent complex, enabling the visualization of RNA dynamics in living cells.^{[1][2]} Accurate and consistent preparation of **HBC599** stock solutions is critical for reliable and reproducible experimental outcomes in RNA imaging and other applications. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **HBC599** stock solutions due to its high solubilizing capacity for this compound.^[1]

This document provides a detailed protocol for the preparation, handling, and storage of **HBC599** stock solutions in DMSO, intended for researchers, scientists, and drug development professionals.

Data Presentation

HBC599 Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₇ N ₃ OS	[1]
Molecular Weight	359.44 g/mol	[1]
Appearance	Solid (powder)	[3]
Target	Fluorescent Dye for Pepper RNA Aptamer	[1]

Solubility

Solvent	Concentration	Molarity
DMSO	≥ 25 mg/mL	69.55 mM

Note: "≥" indicates that the compound is soluble at this concentration, but the saturation point is not known.[1]

Stock Solution Preparation Guide

The following table provides the required volume of DMSO to prepare stock solutions of various concentrations from different masses of solid **HBC599**. [1]

Mass of HBC599	1 mM Stock Solution	5 mM Stock Solution	10 mM Stock Solution
1 mg	2.7821 mL	0.5564 mL	0.2782 mL
5 mg	13.9105 mL	2.7821 mL	1.3911 mL
10 mg	27.8211 mL	5.5642 mL	2.7821 mL

Experimental Protocols

Materials and Equipment

- **HBC599** solid powder

- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity, sterile-filtered
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Analytical balance (readable to at least 0.1 mg)
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

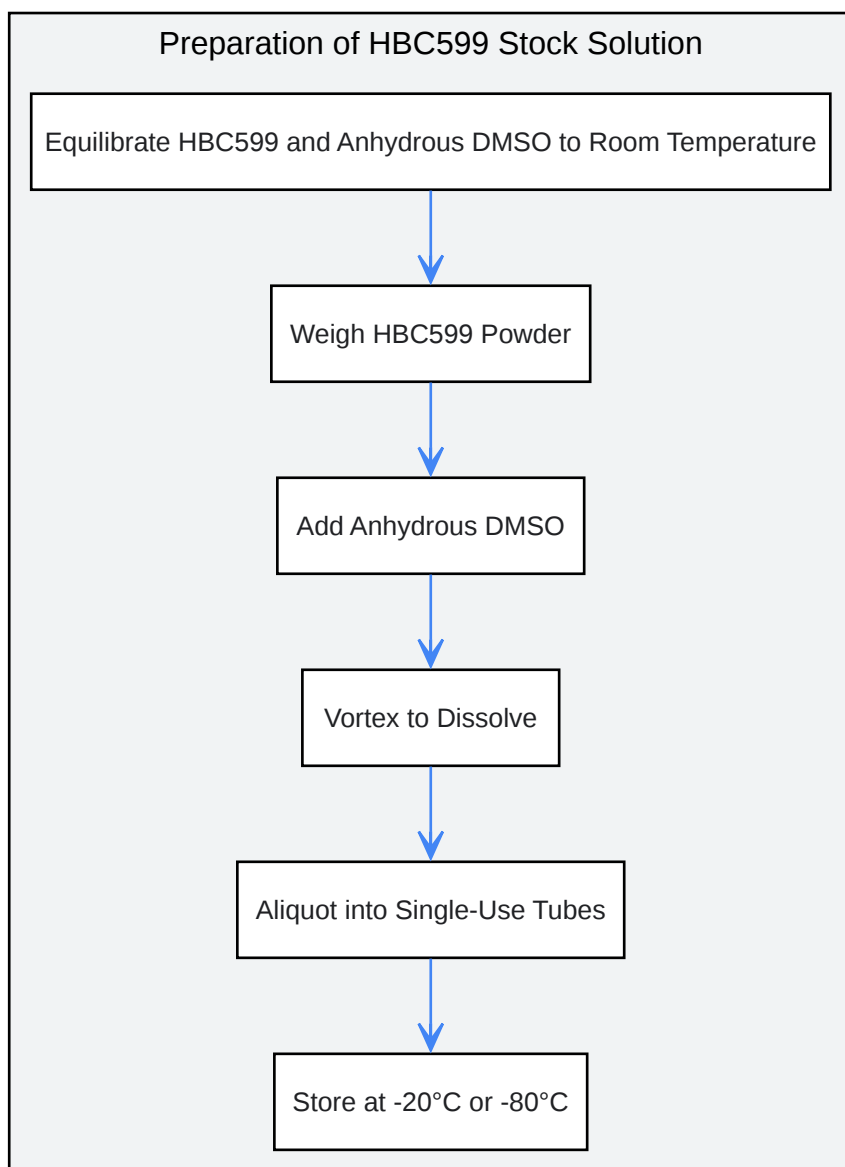
Protocol for Preparing a 10 mM HBC599 Stock Solution

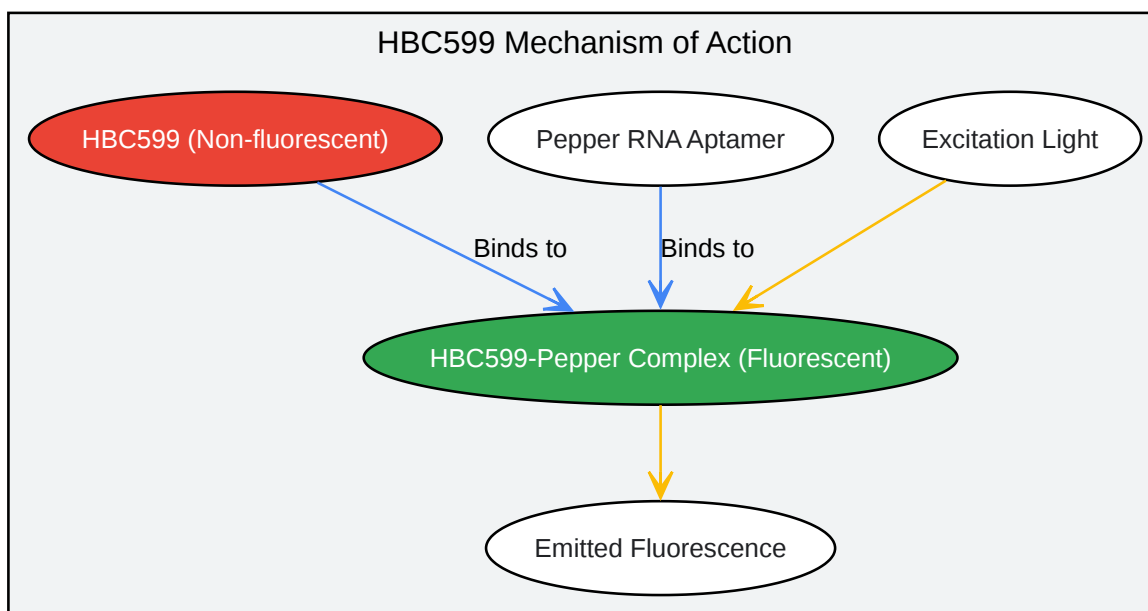
- Preparation: In a sterile environment, such as a biosafety cabinet, allow the **HBC599** vial and anhydrous DMSO to equilibrate to room temperature. This minimizes moisture condensation, as DMSO is hygroscopic.[4][5]
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **HBC599** powder (e.g., 1 mg) into the tube.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **HBC599** powder. For 1 mg of **HBC599** to make a 10 mM stock solution, add 278.2 µL of DMSO.
- Dissolution: Close the tube tightly and vortex the solution for 30-60 seconds to facilitate the dissolution of the **HBC599** powder.[3] Visually inspect the solution to ensure that all solid has dissolved. If necessary, gentle warming or sonication can be used to aid dissolution, provided the compound is not heat-sensitive.[3]
- Storage: Once the **HBC599** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound and introduce moisture.[4][6]
- Labeling and Long-Term Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -20°C for short- to medium-term storage (up to 3 months) or at -80°C for long-term storage.[3][6]

Protocol for Use in Cell Culture

- Thawing: When ready to use, thaw a single aliquot of the **HBC599** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired working concentration in your cell culture medium. For example, to achieve a final concentration of 1 μ M in the cell culture medium, you would perform a 1:10,000 dilution of a 10 mM stock solution. It is recommended to perform serial dilutions.
- Solvent Control: To account for any potential effects of the solvent on the cells, a vehicle control should be included in your experiments. This control should contain the same final concentration of DMSO as the experimental samples (typically <0.5%).^[6]
- Application: Add the diluted **HBC599** to your cells expressing the Pepper RNA aptamer and incubate for the desired period before imaging.

Visualizations





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